

A Comprehensive Technical Guide to 3,6,9,12,15-Pentaoxapentacosan-1-ol

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Compound of Interest

Compound Name: 3,6,9,12,15-Pentaoxapentacosan-1-ol

Cat. No.: B1582778

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,6,9,12,15-Pentaoxapentacosan-1-ol, a polyether compound with the CAS Number 23244-49-7, is a molecule of significant interest in various scientific and industrial fields, particularly in pharmaceuticals and materials science.^[1] Its unique molecular structure, characterized by a long carbon chain interspersed with multiple ether linkages and a terminal hydroxyl group, imparts a desirable combination of hydrophilic and lipophilic properties.^[1] This amphiphilic nature makes it a versatile surfactant and emulsifier.^[1] This guide provides an in-depth exploration of its chemical and physical properties, synthesis, and diverse applications, with a focus on its relevance to drug development and research.

Core Chemical and Physical Properties

The distinct properties of **3,6,9,12,15-Pentaoxapentacosan-1-ol** stem from its molecular architecture. The presence of five ether groups and a terminal hydroxyl group contributes to its solubility in polar solvents, while the long decyl hydrocarbon tail provides lipophilic characteristics.^[1] This balance is crucial for its function in various formulations.

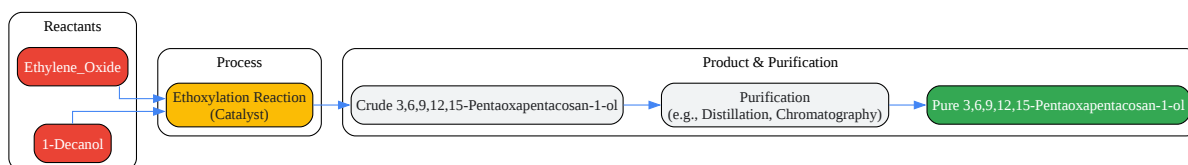
Property	Value	Source
CAS Number	23244-49-7	[1] [2]
Molecular Formula	C ₂₀ H ₄₂ O ₆	[1] [2]
Molecular Weight	378.5 g/mol	[2]
IUPAC Name	2-[2-[2-[2-(2-decoxyethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethanol	[2]
Synonyms	Pentaethylene glycol monodecyl ether, C10E5, Polyoxyethylene (5) decyl ether	[1]
Appearance	Colorless liquid or solid	[1]
Solubility	Increased solubility in polar solvents	[1]

Synthesis and Manufacturing

The synthesis of **3,6,9,12,15-Pentaoxapentacosan-1-ol**, a type of fatty alcohol polyoxyethylene ether, typically involves the condensation of a C10 fatty alcohol (1-decanol) with multiple units of ethylene oxide.[\[3\]](#) This ethoxylation process is a cornerstone of surfactant manufacturing.

General Synthesis Workflow

The production method generally involves reacting 1-decanol with ethylene oxide in the presence of a catalyst. The number of ethylene oxide units added can be controlled to achieve the desired properties of the final product.



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Caption: A simplified workflow for the synthesis of **3,6,9,12,15-Pentaoxapentacosan-1-ol**.

Applications in Drug Development and Research

The utility of **3,6,9,12,15-Pentaoxapentacosan-1-ol** and similar polyethylene glycol ethers in the pharmaceutical and research sectors is extensive, primarily due to their surfactant properties and low toxicity.[4][5]

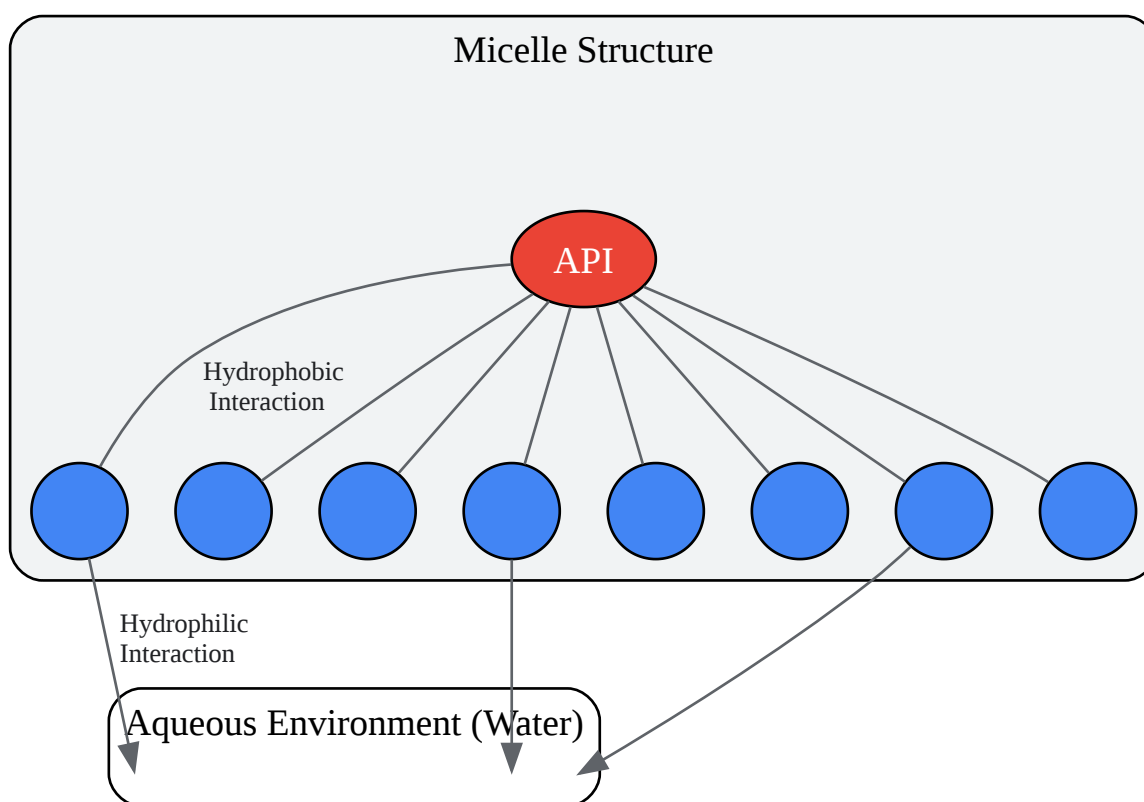
Key Application Areas:

- **Excipient in Formulations:** Its ability to act as a solubilizer and emulsifier makes it a valuable excipient in drug formulations.[5][6] It can enhance the solubility and bioavailability of poorly water-soluble active pharmaceutical ingredients (APIs).[5]
- **Drug Delivery Systems:** The molecular flexibility and stability of this compound are advantageous for its incorporation into drug delivery systems.[1] It can be a component of nanoparticles, liposomes, and other carriers designed to improve drug targeting and release profiles.
- **Biochemical Research:** In a research context, it can be used to create high osmotic pressures and as a non-ionic detergent for solubilizing membrane proteins without denaturation.[4]
- **Topical and Transdermal Preparations:** As an emulsifier and penetration enhancer, it finds use in creams, lotions, and ointments to facilitate the delivery of active ingredients through

the skin.[6]

Mechanism of Action as a Surfactant

The amphiphilic nature of **3,6,9,12,15-Pentaoxapentacosan-1-ol** allows it to form micelles in aqueous solutions. The hydrophobic decyl tails encapsulate non-polar molecules, such as certain APIs, while the hydrophilic polyoxyethylene heads interact with the aqueous environment, effectively solubilizing the otherwise insoluble compound.



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Caption: Encapsulation of an API within a micelle formed by **3,6,9,12,15-Pentaoxapentacosan-1-ol**.

Safety and Handling

According to available safety data, **3,6,9,12,15-Pentaoxapentacosan-1-ol** may cause skin and eye irritation, as well as respiratory irritation.[2] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, should be

followed when handling this compound. It is generally considered stable and incompatible with strong oxidizing agents.[3]

Conclusion

3,6,9,12,15-Pentaoxapentacosan-1-ol is a versatile and valuable compound for researchers, scientists, and drug development professionals. Its well-defined chemical properties, particularly its amphiphilic nature, make it an effective surfactant, emulsifier, and solubilizing agent. These characteristics, combined with its low toxicity profile, have led to its widespread use in pharmaceutical formulations and various research applications. A thorough understanding of its properties and synthesis is essential for leveraging its full potential in advancing scientific and therapeutic innovations.

References

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